

An In-depth Technical Guide on the Biological Activity of WY-50295

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: WY-50295

Cat. No.: B15612453

[Get Quote](#)

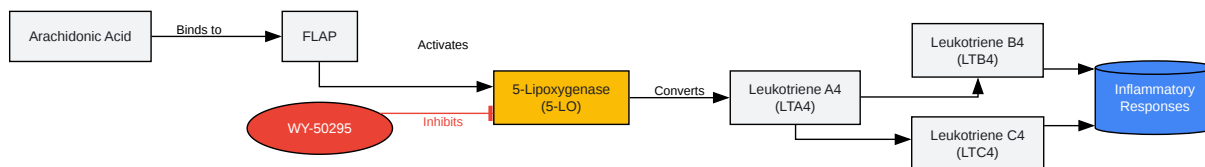
This technical guide provides a comprehensive overview of the biological activity of **WY-50295**, a potent and selective 5-lipoxygenase inhibitor. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and the underlying signaling pathways.

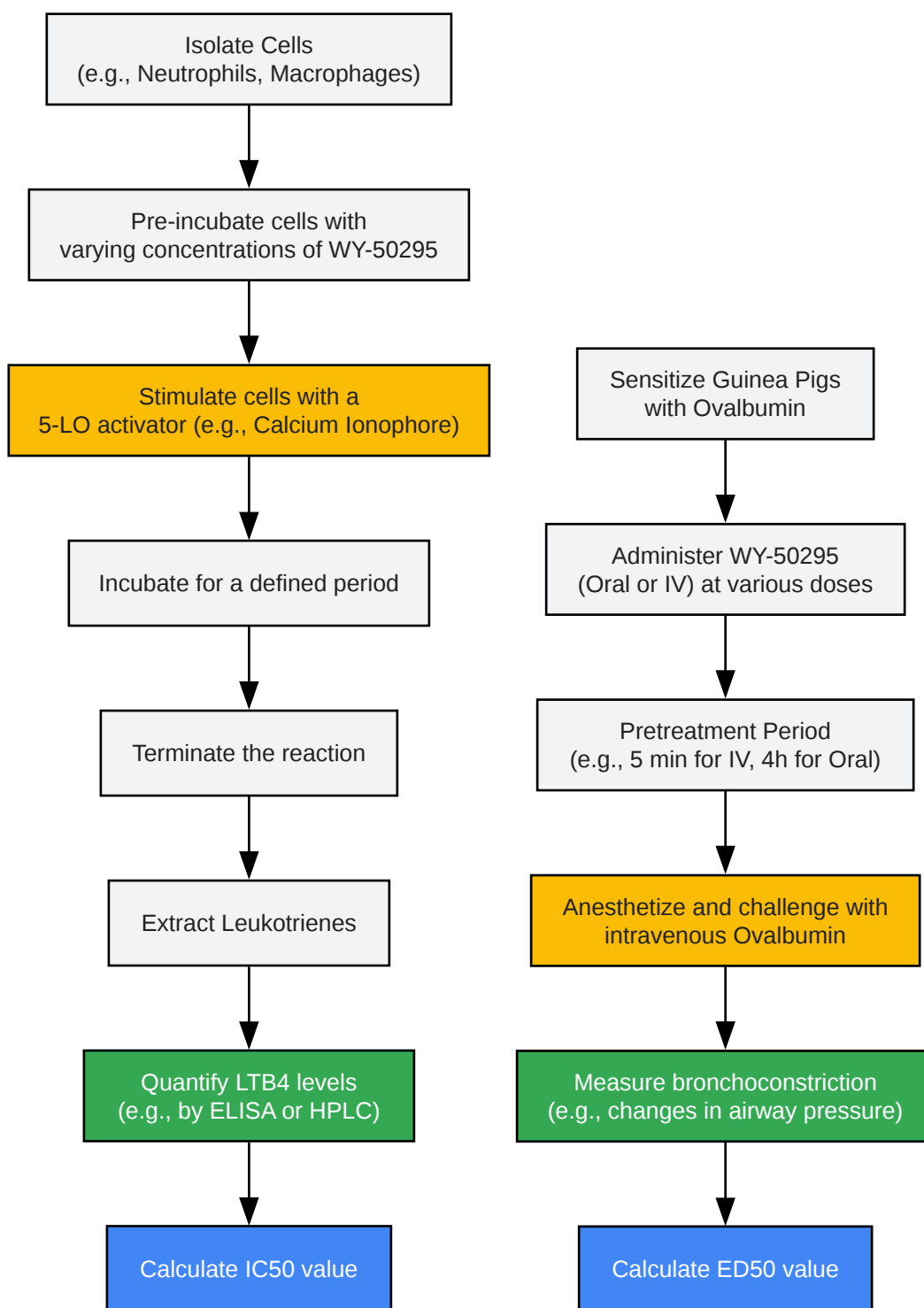
Core Mechanism of Action

WY-50295 acts as a selective inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the metabolic pathway of arachidonic acid. By inhibiting 5-LO, **WY-50295** effectively blocks the production of leukotrienes, which are potent inflammatory mediators involved in various pathological conditions, including asthma.^[1] Its activity has been demonstrated to be reversible in purified human blood neutrophils.^[1]

Signaling Pathway

The following diagram illustrates the mechanism of action of **WY-50295** within the arachidonic acid cascade.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WY-50,295 tromethamine, a novel, orally active 5-lipoxygenase inhibitor: biochemical characterization and antiallergic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Biological Activity of WY-50295]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612453/docs#an-in-depth-technical-guide-on-the-biological-activity-of-wy-50295]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

